

Essential Safety and Operational Guide for 4-Chloro-2-nitrophenol

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Compound of Interest

Compound Name: 4-Chloro-2-nitrophenol

Cat. No.: B165678

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical information for the handling and disposal of **4-Chloro-2-nitrophenol** (CAS No. 89-64-5). Adherence to these procedures is essential for ensuring a safe laboratory environment.

Chemical and Physical Properties

4-Chloro-2-nitrophenol is a yellow crystalline powder.[1][2] It is recognized for its use as an intermediate in the production of dyes, resins, and pesticides.[2] While stable under normal conditions, it presents several health hazards upon exposure.[2][3]

Property	Value	Source
CAS Number	89-64-5	[1][2]
Molecular Formula	C6H4ClNO3	[1][2]
Molecular Weight	173.55 g/mol	[1][2]
Appearance	Yellow crystalline powder	[1][2]
Melting Point	86 - 87 °C (185 - 189 °F)	[1]
Boiling Point	242.5 °C at 760 mmHg	[2]
Solubility	Insoluble in water	[1]

Health Hazard Information

Exposure to **4-Chloro-2-nitrophenol** can cause significant health effects. It is classified as harmful if swallowed, in contact with skin, or inhaled, and can cause irritation to the skin, eyes, and respiratory system.^{[3][4][5][6][7][8]}

Hazard	Description	GHS Classification
Acute Oral Toxicity	Harmful if swallowed. ^{[3][6]}	Category 4
Acute Dermal Toxicity	Harmful in contact with skin. ^{[3][8]}	Category 4
Acute Inhalation Toxicity	Harmful if inhaled. ^{[3][8]}	Category 4
Skin Corrosion/Irritation	Causes skin irritation. ^{[3][4][7]}	Category 2
Serious Eye Damage/Irritation	Causes serious eye irritation. ^{[3][4][7]}	Category 2
Specific Target Organ Toxicity	May cause respiratory irritation. ^{[3][4][5]}	Category 3 (Respiratory system)

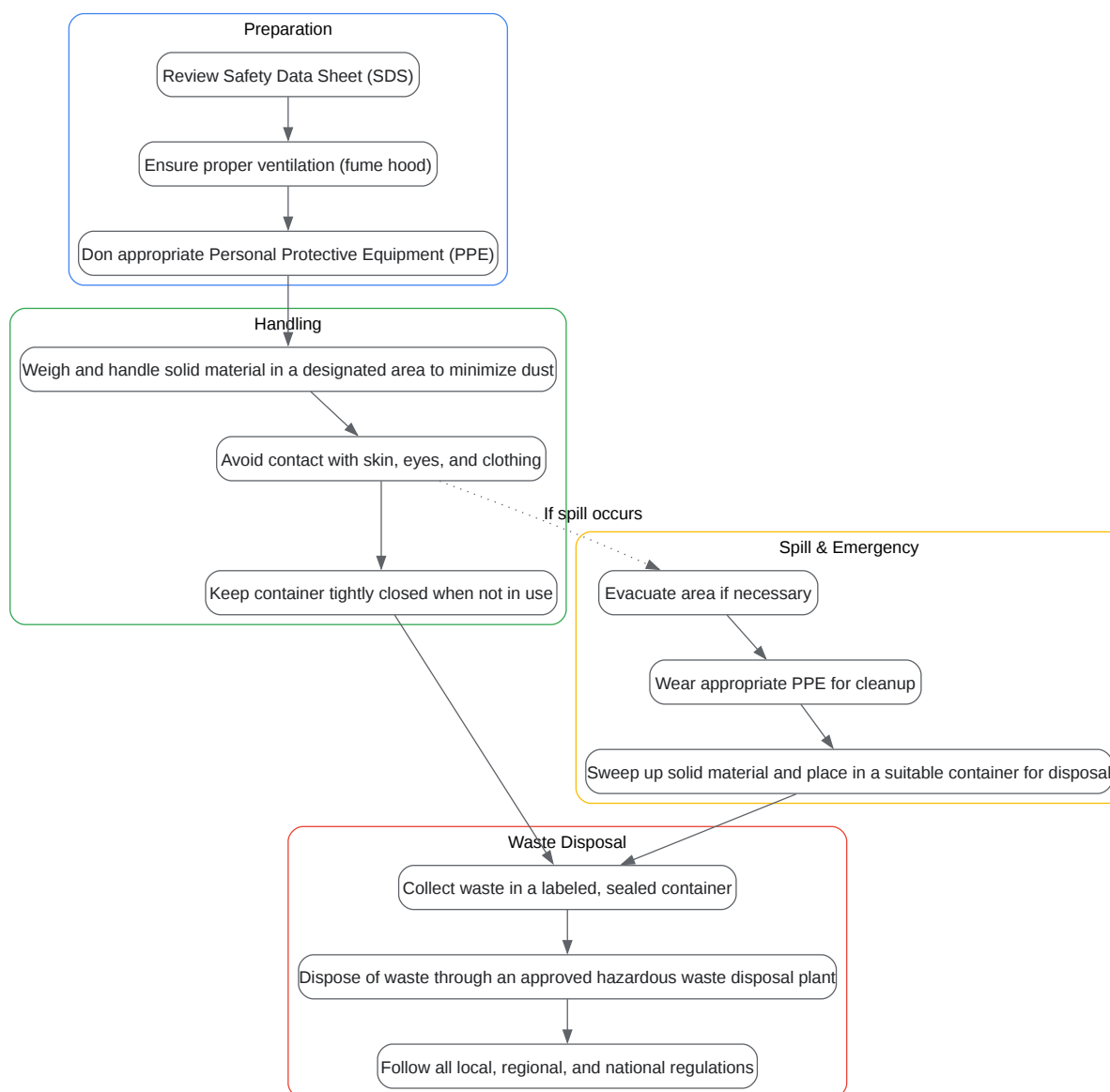
Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **4-Chloro-2-nitrophenol** to minimize exposure.

PPE Category	Equipment	Standard/Specification
Eye and Face Protection	Chemical safety goggles or a face shield. [3] [9] [10]	OSHA 29 CFR 1910.133 or European Standard EN166
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene). [3] [11]	
Body Protection	Lab coat, long sleeves, and chemical-resistant apron. If there is a splash risk, coveralls should be worn. [9] [11]	
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) if dust is generated or ventilation is inadequate. [3] [8] [12]	
Foot Protection	Closed-toe, chemical-resistant shoes or boots. [9] [13]	

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the necessary steps for safely handling **4-Chloro-2-nitrophenol** from initial preparation to final disposal.



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Safe Handling Workflow for **4-Chloro-2-nitrophenol**

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention. [3] [4]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. Get medical attention if irritation persists. [3] [4]
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Get medical attention as soon as possible. [3] [14]
Ingestion	Clean mouth with water and seek immediate medical attention. Do not induce vomiting. [3]

Disposal Plan

Proper disposal of **4-Chloro-2-nitrophenol** and its containers is imperative to prevent environmental contamination.

- Waste Classification: Chemical waste generators must determine if the waste is classified as hazardous.[\[4\]](#)[\[10\]](#)
- Containment: Collect waste material in suitable, labeled, and sealed containers for disposal.[\[4\]](#)[\[10\]](#)
- Disposal Method: Dispose of the contents and container at an approved waste disposal facility.[\[3\]](#)[\[4\]](#)[\[6\]](#) Do not empty into drains.[\[4\]](#)
- Regulatory Compliance: Adhere to all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[4\]](#)[\[10\]](#)

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